

Safety Precautions and Application Notes for 5-Phenylvaleric Acid

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Compound of Interest

Compound Name: 5-Phenylvaleric acid

Cat. No.: B181589

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety protocols and application notes for the handling and use of **5-Phenylvaleric acid** (CAS No. 2270-20-4). It is intended to supplement, not replace, institutional safety guidelines and standard laboratory practices.

Overview and Hazard Identification

5-Phenylvaleric acid, also known as 5-phenylpentanoic acid, is a monocarboxylic acid that appears as a white to off-white crystalline powder.^{[1][2]} It is a major metabolite produced by gut microbiota from the metabolism of flavan-3-ols and is also used as a raw material in chemical synthesis. While it is a naturally occurring compound, it requires careful handling in a laboratory setting due to its potential hazards.

Signal Word: Warning

Primary Hazards:

- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]
- May cause respiratory irritation.

Physicochemical and Toxicological Data

A summary of key quantitative data for **5-Phenylvaleric acid** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C11H14O2	
Molecular Weight	178.23 g/mol	
Appearance	White to off-white crystals or crystalline powder	
Melting Point	58-60 °C	
Boiling Point	177-178 °C at 13 mmHg	
Purity	Typically >98%	
Skin Corrosion/Irritation	Category 2	
Serious Eye Damage/Irritation	Category 2	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	

Personal Protective Equipment (PPE) and Handling Protocols

Adherence to proper PPE and handling protocols is crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment

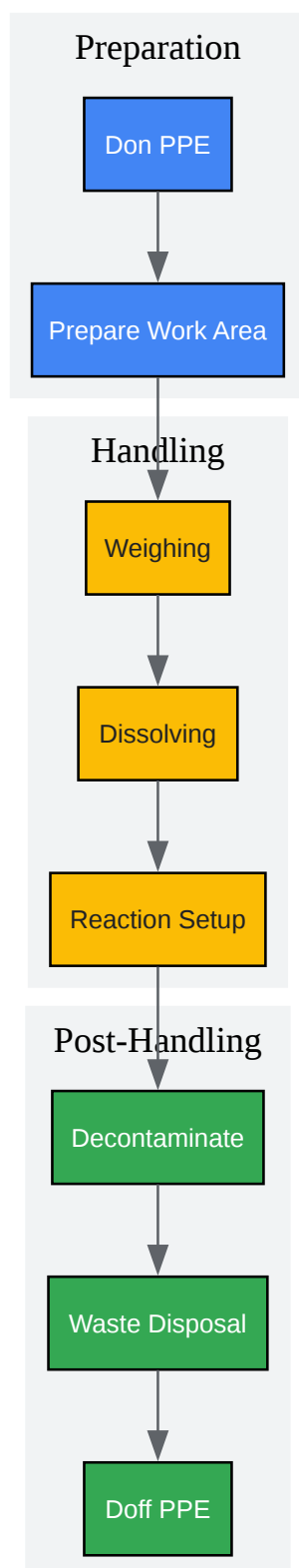
The following PPE should be worn at all times when handling **5-Phenylvaleric acid**:

- **Eye and Face Protection:** Chemical safety goggles or glasses that meet ANSI Z.87.1 standards are required. A face shield should be worn over safety glasses when there is a risk of splashing or aerosol generation.

- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, should be worn. Gloves should be inspected before use and changed immediately if contaminated.
- **Skin and Body Protection:** A laboratory coat (Nomex® or similar flame-retardant material is recommended) buttoned to its full length is required. Long pants and closed-toe shoes must be worn.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH-approved respirator (e.g., N95 dust mask) should be used. If airborne concentrations are expected to exceed exposure limits, a higher level of respiratory protection is necessary.

Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **5-Phenylvaleric acid** in a laboratory setting.



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Caption: Standard workflow for handling **5-Phenylvaleric acid**.

Storage and Disposal Protocols

Proper storage and disposal are critical for maintaining the stability of **5-Phenylvaleric acid** and ensuring laboratory safety.

Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is room temperature for the solid form.
- Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, stock solutions can be kept at -20°C for up to one month or -80°C for up to six months.

Disposal

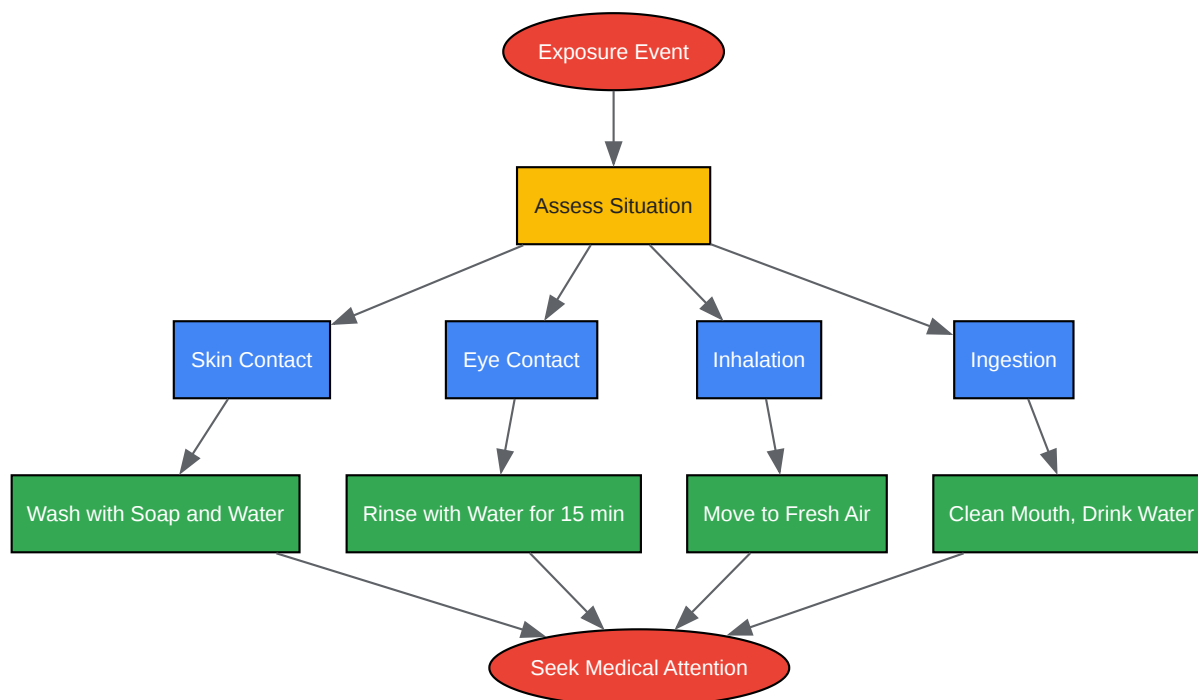
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.

Emergency Procedures and First Aid

In the event of an exposure or spill, the following procedures should be followed.

Emergency Response Signaling Pathway

The following diagram illustrates the logical steps to take in an emergency situation involving **5-Phenylvaleric acid**.



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Caption: Emergency response pathway for **5-Phenylvaleric acid** exposure.

First Aid Measures

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If Swallowed: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

Spills and Leaks

- Small Spills: Sweep up the material and place it in a suitable container for disposal. Avoid dust formation.
- Large Spills: Evacuate the area. Wear appropriate PPE and prevent the material from entering drains. Shovel the spilled material into suitable containers for disposal. Ensure adequate ventilation.

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References

- 1. WERCS Studio - Application Error [assets.thermofisher.com]
- 2. 5-Phenylvaleric acid | 2270-20-4 [chemicalbook.com]
- To cite this document: BenchChem. [Safety Precautions and Application Notes for 5-Phenylvaleric Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181589#safety-precautions-and-msds-for-5-phenylvaleric-acid]

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